

Stearyl arachidate safety data sheet and handling precautions.

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Stearyl Arachidate: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **stearyl arachidate** (CAS No. 22432-79-7). The information is compiled for professionals in research and drug development who may handle this substance.

Chemical and Physical Properties

Stearyl arachidate is the ester of stearyl alcohol and arachidic acid. It belongs to the class of wax esters, which are generally characterized by their low reactivity and low toxicity.



Property	Value	Source
Molecular Formula	С38Н76О2	[1][2][3]
Molecular Weight	565.01 g/mol	[1][2]
Appearance	Solid	
Synonyms	Octadecyl eicosanoate, Stearyl eicosanoate, Arachidic acid stearyl ester	_
CAS Number	22432-79-7	-

Hazard Identification and Toxicological Data

Stearyl arachidate is not classified as a hazardous substance according to available data. However, as with any chemical, it should be handled with appropriate care. The primary hazard associated with **stearyl arachidate** is the potential for mild irritation upon contact.

Due to the limited availability of specific toxicological data for **stearyl arachidate**, this guide presents data for a structurally similar long-chain fatty acid ester, which can be used as a reasonable surrogate for assessing potential hazards. The following tables summarize acute toxicity and irritation data for a comparable substance.

Table 1: Acute Toxicity Data (Surrogate Substance)

Endpoint	Result	Species	Method
Acute Oral Toxicity (LD50)	> 5000 mg/kg	Rat	OECD Guideline (inferred)
Acute Dermal Toxicity (LD50)	> 2000 mg/kg	Rat	OECD Guideline 404 (inferred)

Data inferred from studies on glycerides, castor-oil-mono-, hydrogenated, acetates (COMGHA).

Table 2: Irritation Data (Surrogate Substance)



Endpoint	Result	Species	Method
Skin Irritation	Slightly irritating (reversible)	Rabbit	OECD Guideline 404
Eye Irritation	Slightly irritating (reversible)	Rabbit	OECD Guideline

Data inferred from studies on glycerides, castor-oil-mono-, hydrogenated, acetates (COMGHA).

Experimental Protocols

While specific experimental protocols for **stearyl arachidate** were not found, the toxicological assessments for similar long-chain fatty acid esters are typically conducted following standardized guidelines from organizations such as the Organisation for Economic Cooperation and Development (OECD). The following represents a generalized methodology for acute dermal toxicity testing.

General Protocol: Acute Dermal Toxicity Study (as per OECD 402)

- Objective: To determine the potential for a substance to cause adverse effects when applied to the skin in a single dose.
- Test Animals: Healthy, young adult rats (e.g., Sprague-Dawley strain), typically 8-12 weeks old. Both sexes are used.
- Preparation of Animals: Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals.
- Dose Level and Administration: A limit test is often performed first at a dose of 2000 mg/kg body weight. The substance is applied uniformly over an area that is approximately 10% of the total body surface area. The application site is then covered with a porous gauze dressing and non-irritating tape.
- Exposure Duration: The substance is kept in contact with the skin for 24 hours.

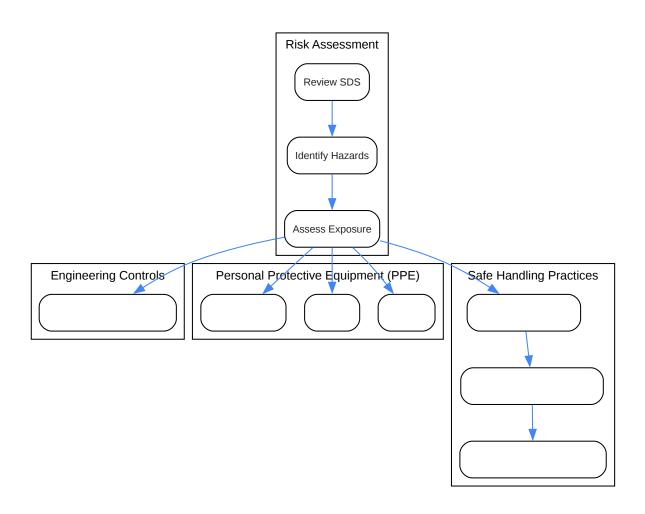


- Observation Period: Animals are observed for mortality and clinical signs of toxicity immediately after dosing and periodically for 14 days. Observations include changes in skin and fur, eyes, and mucous membranes, and also respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity, and behavior pattern. Body weights are recorded weekly.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.
- Data Analysis: The LD50 is calculated if mortality occurs. If no mortality is observed at the limit dose, the LD50 is determined to be greater than that dose.

Handling Precautions and Personal Protective Equipment

Proper handling of **stearyl arachidate** is essential to minimize exposure and ensure a safe working environment. The following logical workflow outlines the recommended handling procedures.





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Caption: Logical workflow for handling stearyl arachidate.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or chemical goggles.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.



 Respiratory Protection: If dust is generated, a NIOSH-approved respirator for dusts may be necessary.

First Aid Measures

In the event of exposure to **stearyl arachidate**, the following first aid measures should be taken:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing.
 Seek medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if a large amount is swallowed or if symptoms develop.

Fire Fighting Measures and Storage

Fire Fighting:

- Extinguishing Media: Use dry chemical, carbon dioxide, foam, or water spray.
- Specific Hazards: As a waxy solid, it is combustible. Fire may produce irritating or toxic gases (carbon monoxide, carbon dioxide).
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Keep containers tightly closed when not in use.

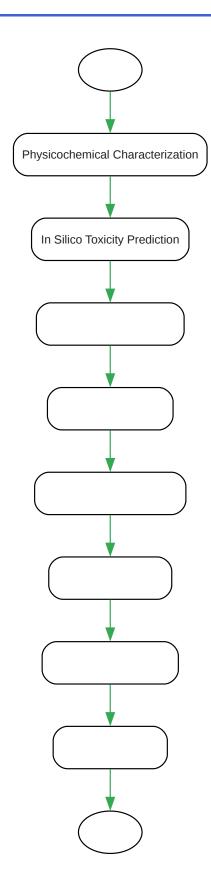


Experimental Workflow and Signaling Pathways

Due to the low toxicity profile of **stearyl arachidate**, there are no established signaling pathways associated with its toxicology. The primary biological interaction is expected to be minimal, with any irritation likely resulting from non-specific physical interaction with tissues.

The following diagram illustrates a general workflow for assessing the safety of a new chemical entity like **stearyl arachidate**, from initial characterization to risk assessment.





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Caption: General experimental workflow for chemical safety assessment.



This guide provides a comprehensive overview based on currently available information. It is crucial to consult the most recent Safety Data Sheet from the supplier before handling **stearyl arachidate** and to conduct a thorough risk assessment for any specific experimental procedures.

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